

Safeguarding Your Research: A Comprehensive Guide to Handling Tetraethylammonium Acetate

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Compound of Interest

Compound Name: Tetraethylammonium acetate

Cat. No.: B072576

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Tetraethylammonium acetate**, including detailed operational and disposal plans to foster a culture of safety and precision in your critical work.

Chemical Profile and Hazards

Tetraethylammonium acetate is classified as a flammable solid that can cause skin and eye irritation.^{[1][2]} Understanding its physical and chemical properties is the first step toward safe handling.

Property	Information	Source
Chemical Formula	C10H23NO2	PubChem
Molecular Weight	189.30 g/mol	PubChem
Appearance	White crystalline solid	Haz-Map
Solubility	Soluble in water	Fisher Scientific
Flash Point	60 °C (140 °F) - closed cup	Sigma-Aldrich

Hazard Identification and Classification

Hazard	Category	GHS Classification
Flammable solids	Category 2	H228: Flammable solid
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation

Source: Fisher Scientific Safety Data Sheet

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is crucial when handling **Tetraethylammonium acetate** to minimize exposure and ensure personal safety.

1. Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[3\]](#)
- A face shield may be necessary for splash protection during bulk handling or solution preparation.

2. Skin Protection:

- Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[3\]](#)
- Standard disposable nitrile gloves are typically sufficient for incidental contact. For prolonged or direct contact, consult the glove manufacturer's selection guide for appropriate material and thickness.
- A lab coat or chemical-resistant apron should be worn to protect street clothing.

3. Respiratory Protection:

- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[1\]](#)

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize the need for respiratory protection.[3]

Step-by-Step Handling and a Disposal Plan

Adherence to a strict operational workflow is critical for the safe handling and disposal of **Tetraethylammonium acetate**.

Operational Plan

- Preparation and Engineering Controls:
 - Work in a well-ventilated area. A certified chemical fume hood is the preferred engineering control.
 - Ensure that an eyewash station and safety shower are readily accessible.[1]
 - Remove all sources of ignition, as **Tetraethylammonium acetate** is a flammable solid.[1] Use spark-proof tools and explosion-proof equipment.[1]
 - Ground/bond container and receiving equipment to prevent static discharge.[1]
- Handling the Chemical:
 - Don the appropriate PPE as outlined above.
 - Avoid generating dust.[3] If weighing the solid, do so carefully in a fume hood or on a balance with a draft shield.
 - When preparing solutions, slowly add the solid to the solvent to avoid splashing.
 - Wash hands thoroughly after handling.[3]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][3]

- Store in a designated flammables area.^[1] Keep away from heat, sparks, and open flames.^[1]

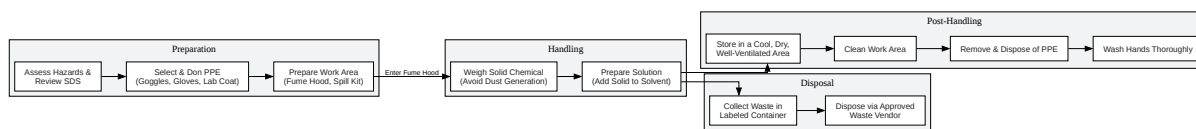
Spill Management

- Minor Spills:
 - Evacuate non-essential personnel.
 - Wearing appropriate PPE, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.^[1]
 - Clean the spill area with a suitable solvent (e.g., water) and absorb the residue.
- Major Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety (EHS) department.

Disposal Plan

- Waste Characterization: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[1]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.^[1] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[4]
- Container Disposal: Do not reuse empty containers. Contaminated packaging can be triply rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill.^[4]

Workflow for Safe Handling of Tetraethylammonium Acetate



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Caption: Logical workflow for the safe handling of **Tetraethylammonium acetate**.

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